

Essential Safety and Logistical Information for Handling LQFM215

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Compound of Interest

Compound Name: LQFM215

Cat. No.: B12370484

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and experimental integrity. This document provides essential safety and logistical information for the novel proline transporter (PROT) inhibitor, **LQFM215**, including personal protective equipment (PPE) guidelines, disposal procedures, and relevant experimental data.

Physicochemical and Biological Properties of LQFM215

A summary of the key quantitative data for **LQFM215** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	394.56 g/mol	MedchemExpress, Probechem
Formula	C ₂₅ H ₃₄ N ₂ O ₂	MedchemExpress, Probechem
Appearance	Solid	Probechem
Purity	>98% (HPLC)	Probechem
Solubility	10 mM in DMSO	Probechem
IC ₅₀ (Proline Uptake)	20.4 µM (in hippocampal synaptosomes)	Probechem

Personal Protective Equipment (PPE)

When handling **LQFM215**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended:

- **Eye Protection:** Wear chemical safety goggles or a face shield to protect against splashes.
- **Hand Protection:** Use chemically resistant gloves, such as nitrile or neoprene gloves. Always inspect gloves for tears or punctures before use.
- **Body Protection:** A standard laboratory coat should be worn. For procedures with a higher risk of splashing, consider a chemically resistant apron or coveralls.
- **Respiratory Protection:** If handling the solid form and there is a risk of generating dust, a NIOSH-approved respirator with a particulate filter is recommended. Work in a well-ventilated area, preferably within a chemical fume hood.

Operational and Disposal Plans

Handling:

- Avoid direct contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.
- Handle in a well-ventilated area, such as a chemical fume hood.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage for the solid powder is at -20°C for up to 12 months.
- Solutions in solvent can be stored at -80°C for up to 6 months.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.
- Contaminated packaging should be disposed of in the same manner as the product.

Experimental Protocols

The following are summaries of key experimental protocols involving **LQFM215**, as described in the publication by Carvalho GA, et al. (2023).[\[1\]](#)

In Vitro Proline Uptake Assay:

- Hippocampal synaptosomes are prepared from adult male Wistar rats.
- Synaptosomes are pre-incubated with varying concentrations of **LQFM215** for 10 minutes at 37°C.
- [³H]-L-proline is added to initiate the uptake reaction.
- The reaction is stopped after a defined period by rapid filtration through glass fiber filters.
- The radioactivity retained on the filters is measured by liquid scintillation counting to determine the amount of proline uptake.
- IC₅₀ values are calculated from the concentration-response curves.

Animal Studies (Ketamine-Induced Hyperlocomotion):

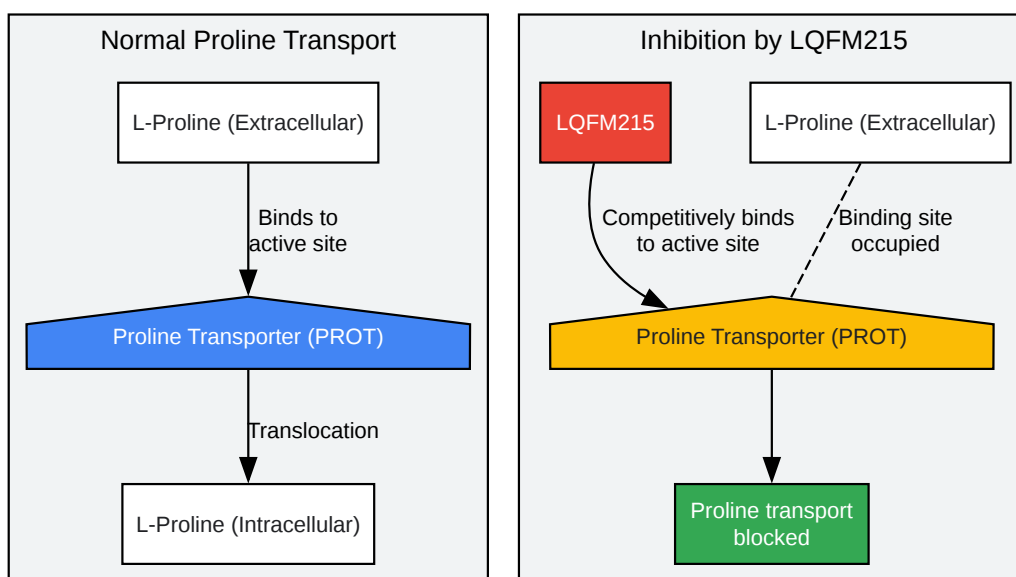
- Adult male Swiss mice are used for the study.
- Animals are habituated to the experimental room for at least 1 hour before testing.
- Mice are pre-treated with either vehicle or **LQFM215** (at various doses) via intraperitoneal (i.p.) injection.
- After a specified pre-treatment time, ketamine is administered to induce hyperlocomotion.

- Locomotor activity is then recorded for a set duration in an open-field arena.
- Total distance traveled and other locomotor parameters are analyzed to assess the effect of **LQFM215**.

Mechanism of Action: Competitive Inhibition of Proline Transporter

LQFM215 acts as a competitive inhibitor of the proline transporter (PROT).[2] This means that **LQFM215** binds to the same active site on the transporter as the natural substrate, L-proline, thereby preventing the uptake of L-proline into the neuron.

Mechanism of Competitive Inhibition of Proline Transporter by LQFM215



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References

- 1. Novel Proline Transporter Inhibitor (LQFM215) Presents Antipsychotic Effect in Ketamine Model of Schizophrenia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. kops.uni-konstanz.de [kops.uni-konstanz.de]
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